

Personal protective equipment for handling Shp2-IN-14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shp2-IN-14

Cat. No.: B12385924

[Get Quote](#)

Essential Safety and Handling Guide for Shp2-IN-14

This guide provides crucial safety and logistical information for the proper handling and disposal of the research chemical **Shp2-IN-14**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Shp2-IN-14 is a potent small molecule inhibitor intended for laboratory research. While a specific Safety Data Sheet (SDS) for **Shp2-IN-14** is not publicly available, data from similar compounds, such as SHP2-IN-9, indicate potential hazards.^[1] Assume the compound is harmful if swallowed and toxic to aquatic life with long-lasting effects.^[1] Therefore, a comprehensive approach to personal protection is mandatory.

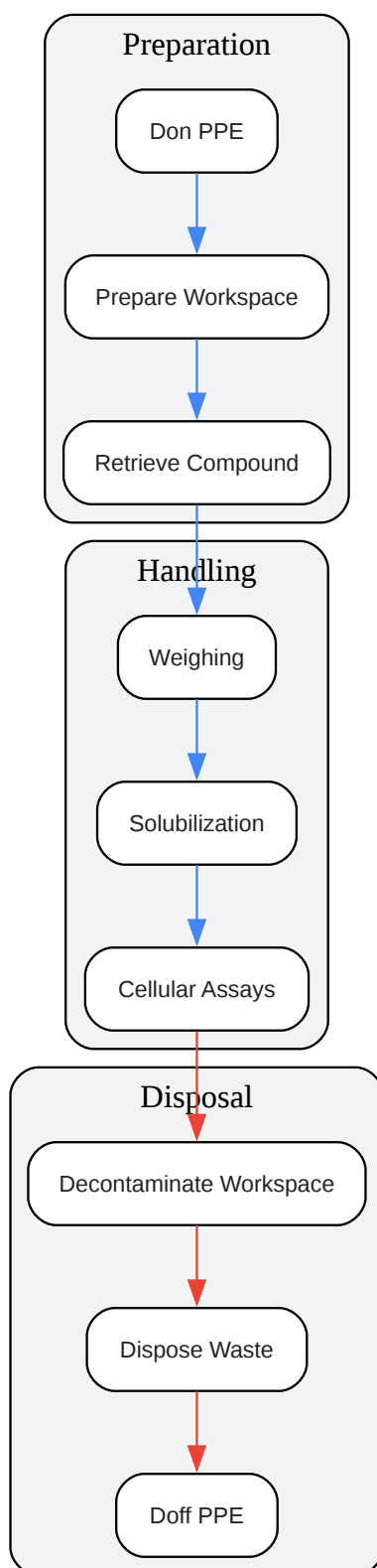
Minimum PPE Requirements:

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra barrier against potential contamination. [2]
Eye Protection	ANSI Z87.1-rated safety glasses or goggles.	Protects eyes from splashes or aerosolized particles.
Body Protection	A disposable, fluid-resistant laboratory coat or gown.	Prevents contamination of personal clothing. Gowns designed to resist permeability by hazardous drugs are recommended. [2] [3]
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Recommended when handling the powder form outside of a certified chemical fume hood to prevent inhalation. [3]

Safe Handling and Operational Workflow

A systematic approach to handling **Shp2-IN-14**, from preparation to disposal, minimizes the risk of exposure and contamination.

Experimental Workflow:



[Click to download full resolution via product page](#)

Figure 1. Procedural workflow for handling **Shp2-IN-14**.

Step-by-Step Handling Protocol:

- Preparation:
 - Don Appropriate PPE: Before entering the designated handling area, put on all required personal protective equipment as detailed in the table above.
 - Prepare Workspace: Work should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.^[3] The work surface should be covered with absorbent, disposable bench paper.
 - Retrieve Compound: **Shp2-IN-14** powder should be stored at -20°C.^[1] Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Handling:
 - Weighing: Carefully weigh the desired amount of the powdered compound in the fume hood. Use anti-static weighing paper or a dedicated spatula. Avoid creating dust.
 - Solubilization: Prepare stock solutions by dissolving the compound in an appropriate solvent (e.g., DMSO) within the fume hood. For storage of solutions, it is recommended to keep them at -80°C.^[1]
 - Experimental Use: For cellular assays, add the solubilized inhibitor to cell cultures as per the experimental protocol.^[4] Handle all treated cell cultures and media as potentially hazardous.
- Post-Handling and Disposal:
 - Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with **Shp2-IN-14** using a suitable disinfectant, such as 70% ethanol, followed by a detergent-based cleaner.
 - Waste Disposal:
 - Solid Waste: All contaminated solid waste, including gloves, bench paper, pipette tips, and empty vials, must be disposed of in a designated hazardous chemical waste

container.

- Liquid Waste: Unused stock solutions and contaminated liquid media should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.

[1]

- Doffing PPE: Remove PPE in the reverse order it was put on, taking care to avoid self-contamination. Dispose of all disposable PPE as hazardous waste. Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures

Exposure Scenarios and First Aid:

Exposure Route	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[1]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

In the event of a spill, evacuate the immediate area and alert laboratory personnel. For small spills, use an appropriate chemical spill kit, wearing full PPE. For large spills, evacuate the laboratory and contact the institution's environmental health and safety office.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SHP2-IN-9|MSDS [dcchemicals.com]
- 2. pogo.ca [pogo.ca]
- 3. gerpac.eu [gerpac.eu]
- 4. Assessing Cellular Target Engagement by SHP2 (PTPN11) Phosphatase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Shp2-IN-14]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385924#personal-protective-equipment-for-handling-shp2-in-14]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com